

Application Notes: Synthetic Ceramide NP in 3D Reconstructed Human Skin Models

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AN-001: Evaluating the Efficacy of Synthetic **Ceramide NP** for Skin Barrier Restoration and Hydration

Introduction

The stratum corneum (SC), the outermost layer of the epidermis, serves as the primary barrier protecting against external stressors and preventing transepidermal water loss (TEWL).[1] This barrier is critically maintained by a complex lipid matrix composed primarily of ceramides, cholesterol, and free fatty acids.[1][2] Ceramides constitute approximately 50% of this lipid matrix by weight.[3] Among the various ceramide classes, **Ceramide NP** (composed of a non-hydroxy fatty acid and a phytosphingosine base) is crucial for maintaining the structural integrity and water-holding capacity of the skin.[4][5] Deficiencies in ceramide levels are linked to skin disorders such as atopic dermatitis and psoriasis.[1][6][7]

Three-dimensional (3D) reconstructed human skin models, which mimic the physiological and metabolic functions of native human tissue, have become essential tools for dermatological research and the efficacy testing of cosmetic and pharmaceutical ingredients, providing a viable alternative to animal testing.[8][9] These models allow for the quantitative assessment of ingredients like synthetic **Ceramide NP** on skin barrier function, hydration, and cellular responses in a controlled, reproducible in vitro environment.[8][9]

Key Applications and Efficacy Data







Topical application of synthetic **Ceramide NP** on 3D skin models has been shown to significantly improve key biomarkers associated with a healthy skin barrier. **Ceramide NP** helps restore the compromised barrier, enhance moisture retention, and modulate the expression of proteins essential for epidermal differentiation and integrity.[5][10]

Data Summary Tables

Table 1: Effect of Ceramide NP on Skin Barrier Function Markers



Parameter Assessed	3D Model Type	Treatment	Key Result	Citation
Transepiderma I Water Loss (TEWL)	Reconstructed Human Epidermis	Cream with Ceramide NP	Significant decrease in TEWL over 24 hours compared to baseline.	[11]
Barrier Recovery Rate	-	Lipid mixture with Ceramide NP	Significantly improved barrier recovery rate compared to vehicle.	[4]
Filaggrin (FLG) Expression	3D Skin Model	0.025% Ceramide Complex	+108% increase in FLG expression.	[8][9]
Loricrin (LOR) Expression	3D Skin Model (SLS-stimulated)	Cream with Ceramide NP	Significant increase in LOR expression.	[4]
Claudin-1 (CLDN-1) Expression	3D Skin Model	0.025% Ceramide Complex	+67% increase in CLDN-1 expression.	[8][9]
Type I Collagen Expression	3D Full- Thickness Skin Model	0.025% Ceramide Complex	+45% increase in Type I Collagen expression.	[8][9]
MMP-1 Expression	3D Full- Thickness Skin Model	0.025% Ceramide Complex	-45% decrease in MMP-1 expression.	[8][9]

| Inflammatory Markers (IL-6, IL-10) | - | Lipid mixture with $\bf Ceramide\ NP$ | Significant decrease in IL-6 and IL-10 levels. |[4] |

Table 2: Effect of Ceramide NP on Skin Hydration



Parameter Assessed	3D Model Type / Study Design	Treatment	Key Result	Citation
Stratum Corneum Hydration	Human Volunteers	Cream with Ceramide NP	+38% increase in skin water content after four weeks.	[10]
Stratum Corneum Hydration	Human Volunteers	Cream with Ceramide NP	Significantly greater hydration at 24 hours post- application vs. reference moisturizers.	[11]

| Skin Hydration (Impedance) | EpiDermFT™ | Moisturizers | Significantly higher hydration levels compared to untreated controls. |[12] |

Experimental Protocols & Methodologies

The following protocols provide a framework for assessing the effects of synthetic **Ceramide NP** using commercially available 3D reconstructed human skin models (e.g., EpiDermTM, EpiDermFTTM, EpiKutis®).

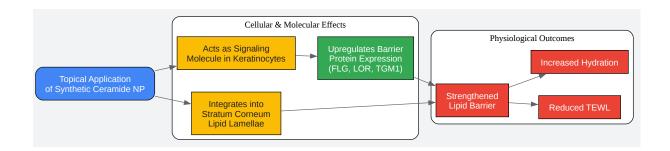
Logical Workflow for Efficacy Testing

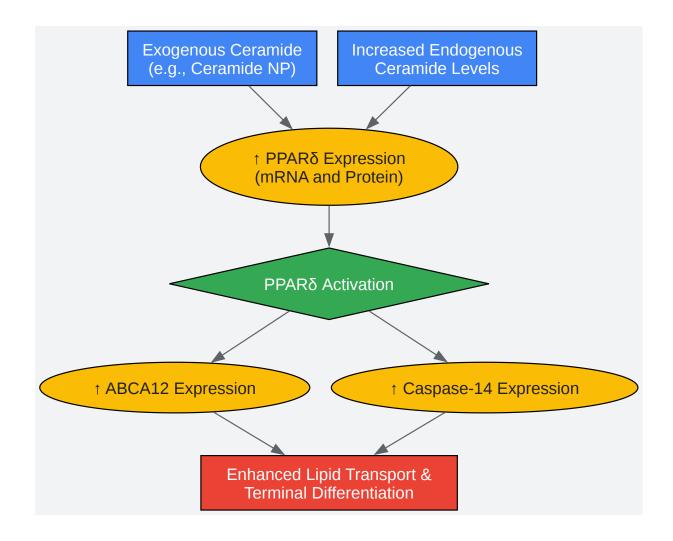
The diagram below outlines the typical workflow for evaluating a topical formulation containing **Ceramide NP** on a 3D skin model.











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